

Technical Support Center: Safe Handling of Yadanzioside C

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Compound of Interest

Compound Name: Yadanzioside C

Cat. No.: B15592139

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **Yadanzioside C** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **Yadanzioside C** and what are its primary research applications?

Yadanzioside C is a quassinoid, a type of terpenoid, extracted from *Brucea javanica*.^[1] It is primarily investigated for its potential biological activities, including antileukemic properties.^[2] All use of **Yadanzioside C** should be restricted to research and laboratory purposes only; it is not intended for human or veterinary use.^[3]

Q2: What are the main hazards associated with **Yadanzioside C**?

While a specific, comprehensive safety data sheet (SDS) for **Yadanzioside C** is not readily available, it is prudent to handle it as a potentially hazardous compound. As a bioactive natural product, it may possess toxic properties.^{[4][5]} General laboratory hazards when handling powdered chemical substances include inhalation, skin contact, and ingestion.^{[6][7]}

Q3: What personal protective equipment (PPE) should be worn when handling **Yadanzioside C**?

When handling **Yadanzioside C**, especially in its powdered form, appropriate PPE is crucial. This includes:

- Respiratory Protection: A dust respirator or use of a laboratory fume hood is recommended to avoid inhalation.[8]
- Hand Protection: Chemical-resistant gloves are necessary to prevent skin contact.[8]
- Eye Protection: Safety glasses or chemical goggles should be worn to protect against splashes or airborne particles.[8]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.[8]

Q4: How should **Yadanzioside C** be stored?

Proper storage is essential to maintain the integrity of the compound and ensure safety.

- Short-term storage: For short periods (days to weeks), store at 0-4°C in a dry, dark environment.[9]
- Long-term storage: For extended periods (months to years), it is recommended to store **Yadanzioside C** at -20°C.[1][9] Some suppliers suggest storage at 2-8°C under seal in a ventilated, dry environment.[3]
- Stock Solutions: If you prepare stock solutions, it is advisable to store them in tightly sealed vials at -20°C for up to two weeks, or at -80°C for up to six months to prevent degradation from repeated freeze-thaw cycles.[2][4]

Q5: What should I do in case of a spill?

In the event of a spill:

- Evacuate the immediate area if the spill is large or the substance is airborne.
- Wear appropriate PPE before cleaning up.
- For a powdered spill, carefully sweep it up and place it into a suitable container for disposal. [8] Avoid creating dust.
- Decontaminate the spill site.[8]

- Ensure the area is well-ventilated after the cleanup is complete.[8]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound won't dissolve	Improper solvent selection or insufficient mixing.	Yadanzioside C is soluble in DMSO, Pyridine, Methanol, and Ethanol.[2] Use of sonication or gentle heating can aid in dissolution.[4] Always prepare solutions fresh for the best results.[4]
Precipitation in stock solution	Solution is supersaturated or has been stored improperly.	If precipitation occurs, gentle warming and/or sonication may help to redissolve the compound.[4] Ensure proper storage conditions are maintained.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Aliquot stock solutions to avoid repeated freeze-thaw cycles. [4] Allow the product to equilibrate to room temperature for at least one hour before use.[2]

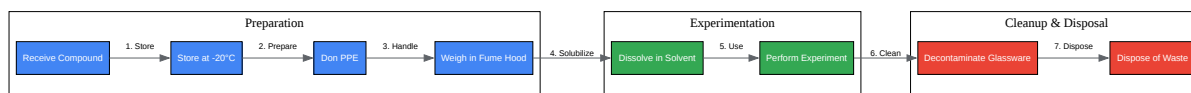
Physicochemical Data

Property	Value	Reference
Molecular Formula	C34H46O17	[1]
Molecular Weight	726.73 g/mol	[3]
CAS Number	95258-16-5	[1]
Appearance	Powder	[3]
Purity	≥98% (HPLC)	[3]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[2]
Storage Temperature	-20°C (long-term)	[1]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

- **Acclimatization:** Before opening, allow the vial of **Yadanzioside C** to equilibrate to room temperature for at least one hour.[2]
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **Yadanzioside C** powder using an analytical balance.
- **Dissolution:** Add the appropriate volume of dimethyl sulfoxide (DMSO) to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM solution, add 1 mL of DMSO to 7.27 mg of **Yadanzioside C**.
- **Mixing:** Gently vortex or sonicate the solution until the compound is completely dissolved.
- **Storage:** Store the stock solution in small aliquots in tightly sealed vials at -20°C or -80°C to minimize freeze-thaw cycles.[4]

Visual Guides



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Caption: Workflow for the safe handling of **Yadanzioside C**.

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